

C1-Bodipy-C12 as a Fatty Acid Analog: An In-depth Technical Guide

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Compound of Interest

Compound Name: C1-Bodipy-C12

Cat. No.: B10773952

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **C1-Bodipy-C12**, a fluorescently labeled long-chain fatty acid analog, and its application in cellular and molecular research. Its intrinsic fluorescence and close resemblance to natural fatty acids make it an invaluable tool for investigating fatty acid uptake, transport, and metabolism, as well as for the identification of potential therapeutic modulators of these pathways.

Core Properties of C1-Bodipy-C12

C1-Bodipy-C12 is a derivative of the Bodipy dye family, known for its robust and stable fluorescence.^[1] The fluorophore is attached to a 12-carbon fatty acid chain, which allows it to mimic the behavior of natural long-chain fatty acids in biological systems.^{[2][3][4]} The Bodipy fluorophore itself is lipophilic, enhancing the analog's ability to partition into and traverse cellular membranes.^{[2][3]} Biologically, the **C1-Bodipy-C12** conjugate behaves similarly to an 18-carbon fatty acid.^{[3][4]}

Physicochemical and Spectral Data

Quantitative data for **C1-Bodipy-C12** is summarized in the table below, providing key parameters for experimental design and execution.

Property	Value	Source
Molecular Formula	C22H31BF2N2O2	[1]
Molecular Weight	404.3 g/mol	[1]
Appearance	Orange solid	[5]
Solubility	DMSO	[5]
Excitation Maximum	~500-512 nm	[1][5]
Emission Maximum	~510-522 nm	[1][5]
Storage Conditions	-20°C, protected from light	[1][6]

Key Features and Advantages

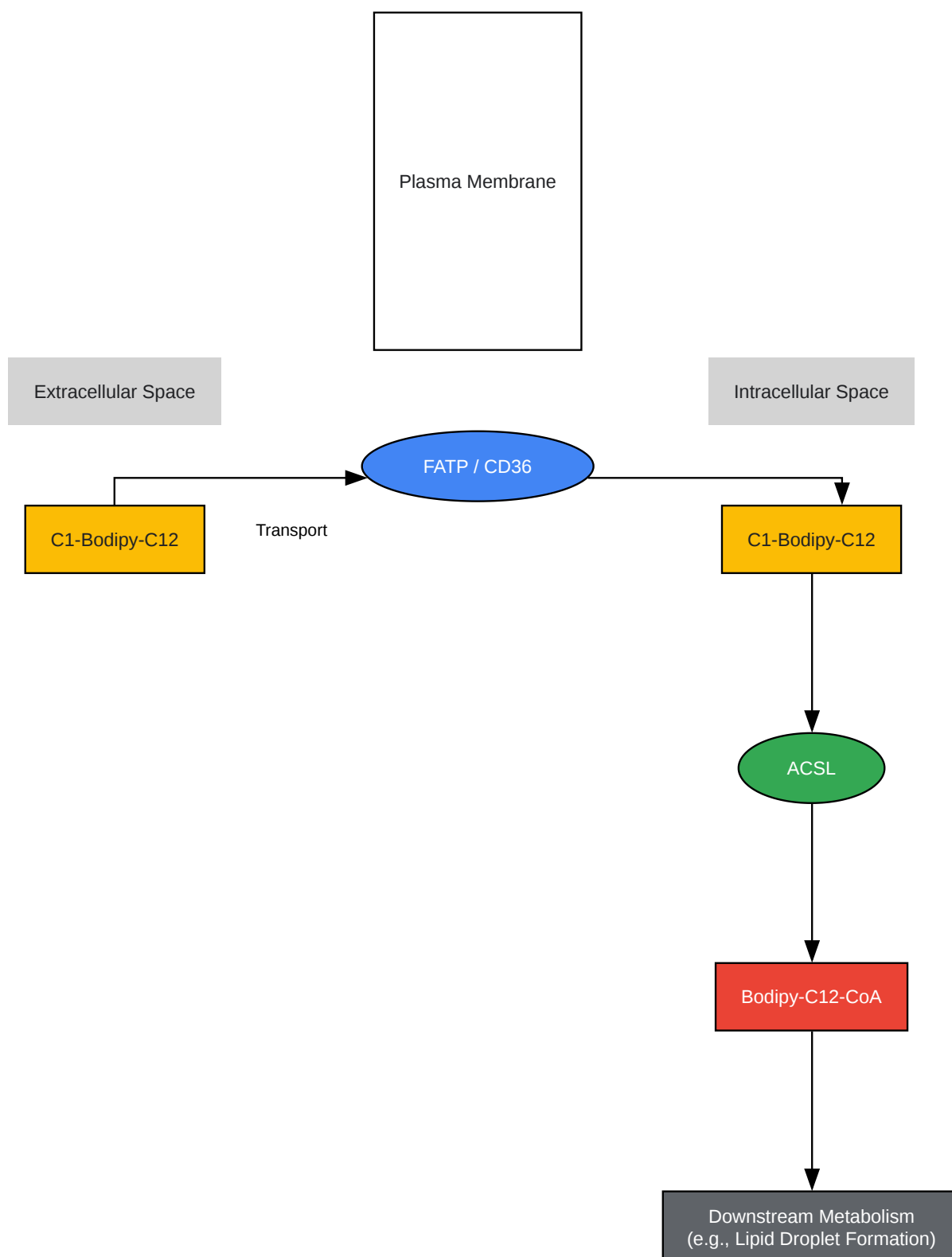
- **High Quantum Yield and Photostability:** Bodipy dyes exhibit bright and stable fluorescence, making them suitable for long-term imaging experiments with minimal photobleaching. [1][6]
- **Environmental Insensitivity:** The fluorescence of **C1-Bodipy-C12** is largely unaffected by changes in environmental polarity or pH, ensuring reliable measurements under various physiological conditions. [1][6]
- **Cell Permeability:** The molecule readily penetrates cell membranes, allowing for the labeling of intracellular structures in both live and fixed cells. [1][6]
- **Metabolic Incorporation:** Once inside the cell, **C1-Bodipy-C12** is recognized by cellular machinery and can be incorporated into neutral lipids and phospholipids, such as triglycerides and cholesterol esters, primarily within lipid droplets. [2][3][7]

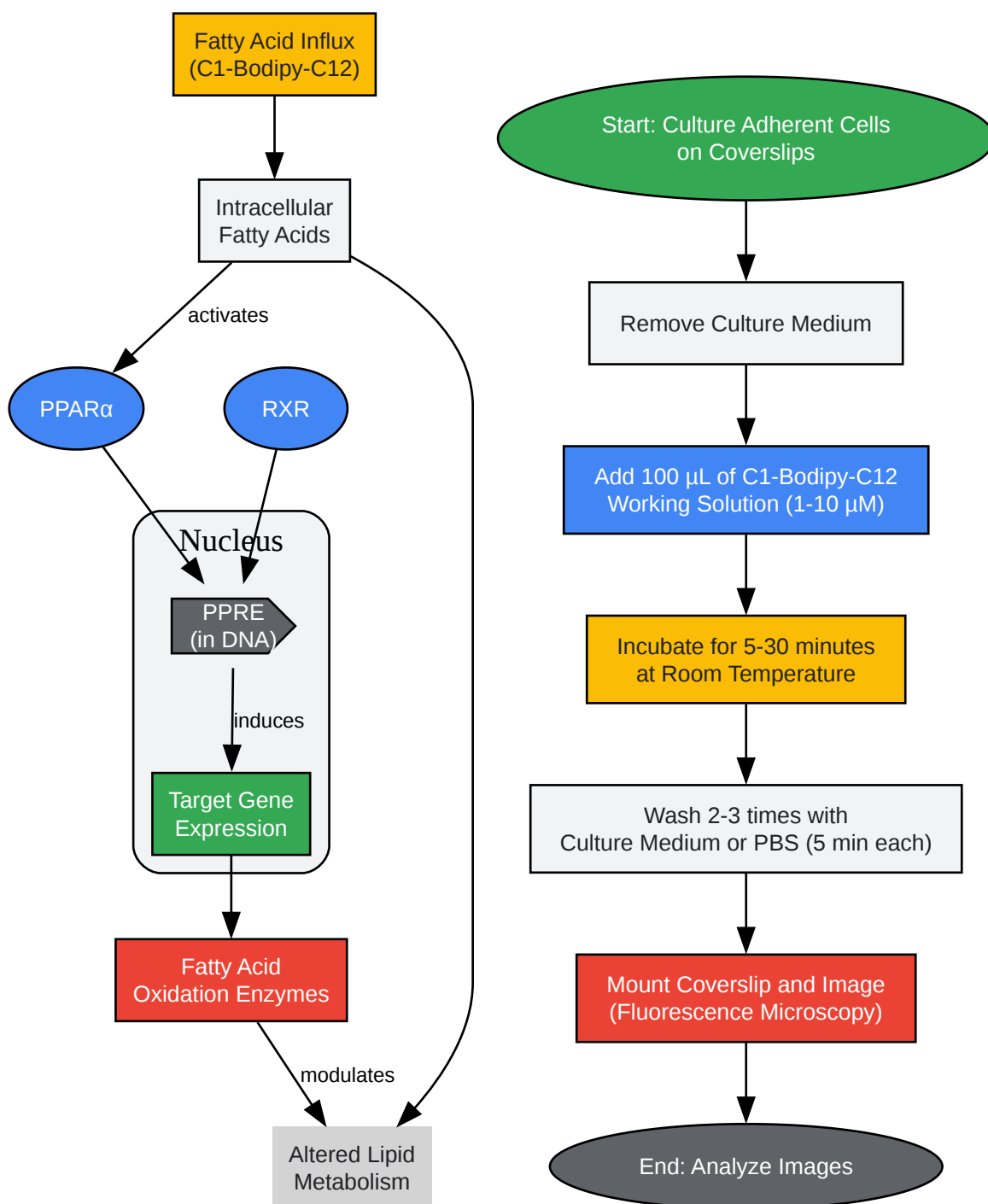
Cellular Uptake and Metabolic Signaling Pathways

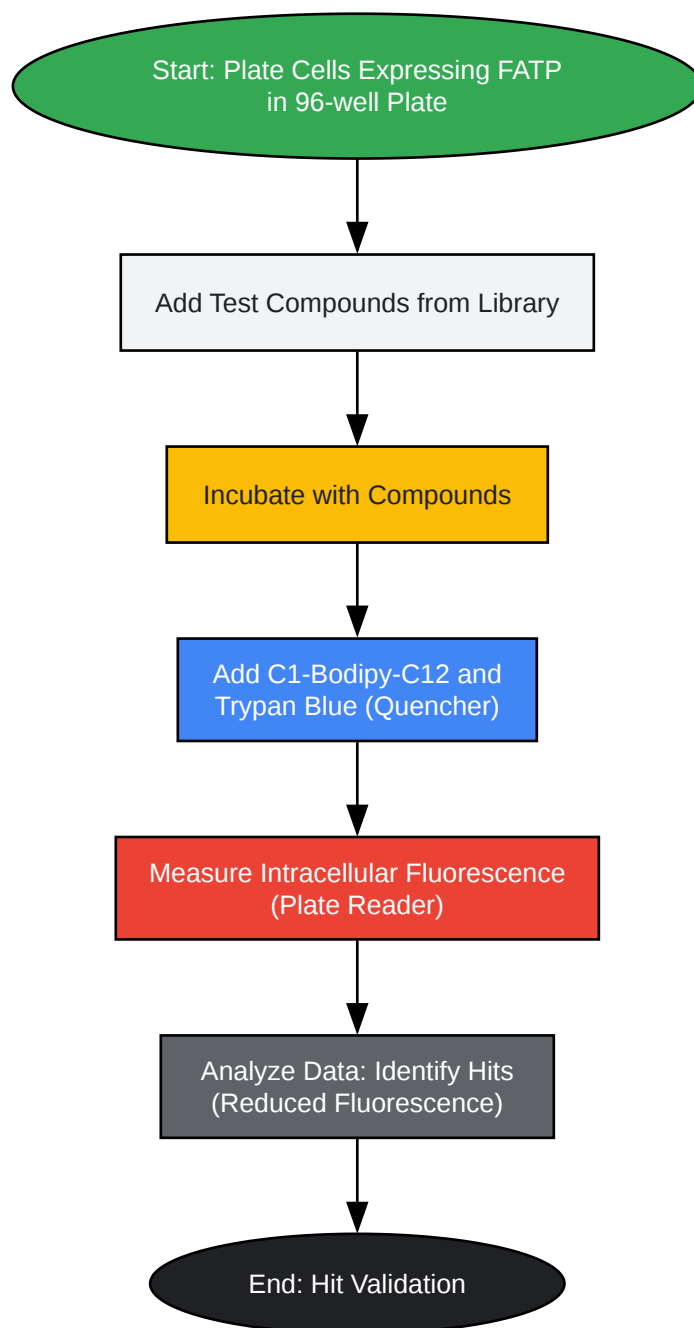
C1-Bodipy-C12 serves as a tracer to elucidate the mechanisms of fatty acid transport and metabolism. The uptake is a regulated process involving several key proteins.

Fatty Acid Transport and Activation

The cellular uptake of long-chain fatty acids is a protein-mediated process. Fatty Acid Transport Proteins (FATPs) and other transporters like CD36 facilitate the movement of fatty acids across the plasma membrane.[3][4][8] Following transport, long-chain acyl-CoA synthetases (ACSLs) activate the fatty acids by converting them into acyl-CoA esters.[3][4] This "vectorial acylation" traps the fatty acid inside the cell and primes it for subsequent metabolic pathways.[2]







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